

AM-92016 Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: AM-92016 hydrochloride

Cat. No.: B2836953

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional medical or safety advice. **AM-92016 hydrochloride** is a research chemical and should only be handled by trained professionals in a laboratory setting. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this compound.

Introduction

AM-92016 hydrochloride is a potent research compound identified as a specific blocker of the time-dependent delayed rectifier potassium current (IK).[1] Its ability to modulate ion channel activity makes it a valuable tool in cardiovascular and neuroscience research. However, its potent biological activity and the limited availability of comprehensive toxicological data necessitate stringent safety and handling protocols. This guide provides an in-depth overview of the known safety information, recommended handling procedures, and relevant experimental considerations for **AM-92016 hydrochloride** to ensure the safety of laboratory personnel and the integrity of research data.

Compound Identification and Properties

A clear understanding of the physical and chemical properties of **AM-92016 hydrochloride** is fundamental to its safe handling.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 1-(4-Methanesulfonamidophenoxy)-3-(N-methyl-3,4-dichlorophenylethylamino)-2-propanol hydrochloride | [1] |
| Molecular Formula | C ₁₉ H ₂₄ Cl ₂ N ₂ O ₄ S·HCl | [1] |
| Molecular Weight | 483.84 g/mol | [1] |
| CAS Number | 133229-11-5 | [1] |
| Appearance | Solid powder | N/A |
| Purity | Typically ≥98% (HPLC) | [1] |
| Solubility | Soluble in DMSO | N/A |
| Storage | Desiccate at room temperature. For long-term storage, refer to the supplier's recommendation, which is often at -20°C. | [1] |

Hazard Identification and Toxicological Information

A critical aspect of safely handling **AM-92016 hydrochloride** is the awareness of its potential hazards. The toxicological properties of this compound have not been fully investigated, and therefore, it should be treated as a potentially hazardous substance.

| Hazard Category | Information | Citation |
|--|---|----------|
| Acute Toxicity | No data available. The absence of data necessitates handling with a high degree of caution. | [2] |
| Skin Corrosion/Irritation | No data available. Avoid direct skin contact. | [2] |
| Serious Eye Damage/Irritation | No data available. Avoid contact with eyes. | [2] |
| Respiratory or Skin Sensitization | No data available. Avoid inhalation of dust. | [2] |
| Germ Cell Mutagenicity | No data available. | [2] |
| Carcinogenicity | No data available. | [2] |
| Reproductive Toxicity | No data available. | [2] |
| Specific Target Organ Toxicity (Single Exposure) | No data available. | [2] |
| Specific Target Organ Toxicity (Repeated Exposure) | No data available. | [2] |
| Aspiration Hazard | No data available. | [2] |

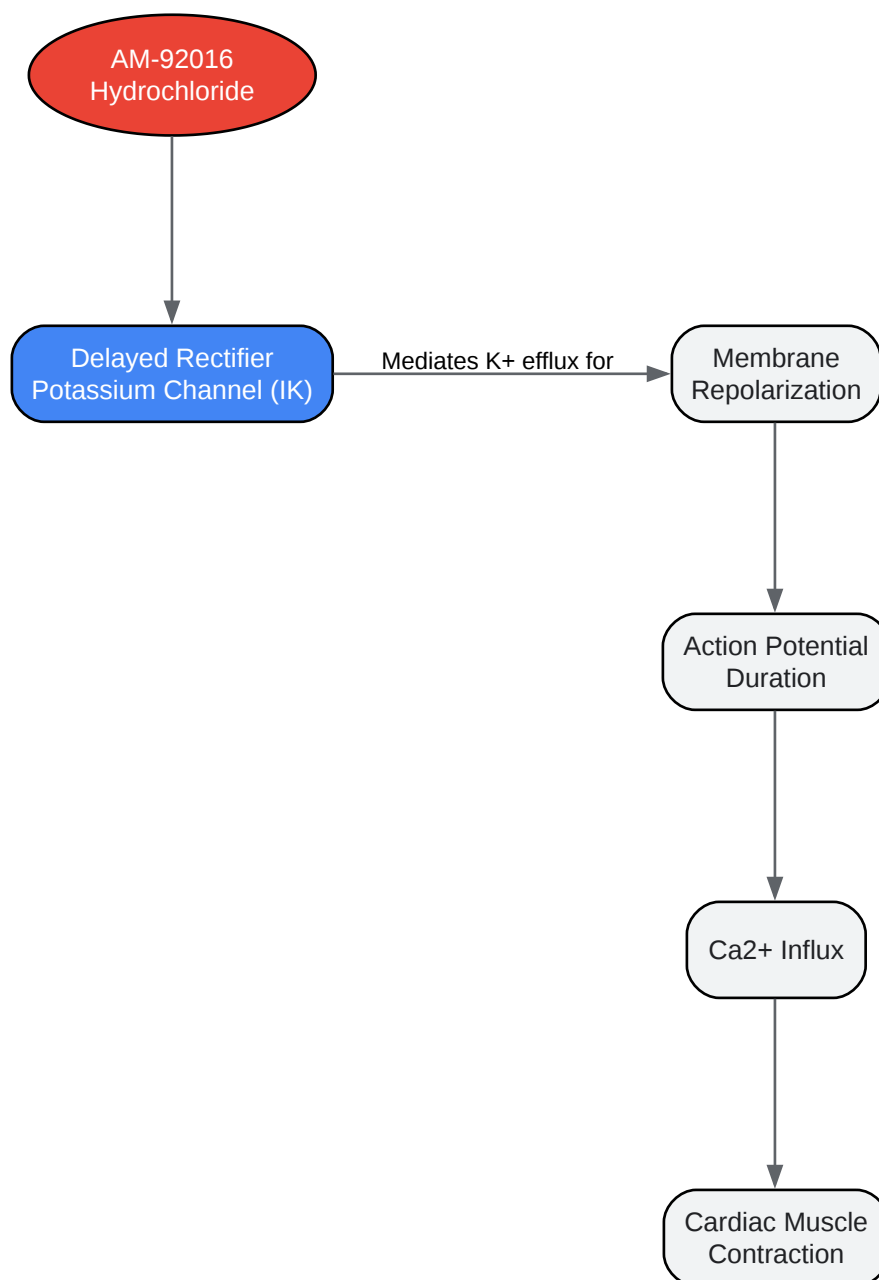
Note: The consistent "No data available" across multiple toxicological endpoints underscores the need for a precautionary approach. All routes of exposure (inhalation, ingestion, skin, and eye contact) should be considered potentially harmful.

Biological Activity and Associated Hazards

AM-92016 hydrochloride is a specific blocker of the delayed rectifier potassium current (IK), a key component in the repolarization phase of the cardiac action potential.[1]

- Mechanism of Action: By blocking IK, **AM-92016 hydrochloride** prolongs the action potential duration. This is the basis for its investigation as a potential Class III antiarrhythmic agent.

- Known In Vivo Effects: Studies in animal models have shown that **AM-92016 hydrochloride** can exhibit proarrhythmic and prohypertensive activity.[1] In one study, administration to anesthetized guinea pigs and pigs resulted in an increased heart rate, blood pressure, and a shortened time to the onset of ventricular fibrillation induced by other agents.[2] These findings indicate that the compound can have significant cardiovascular effects and should be handled with appropriate containment, especially during in vivo experiments.



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Figure 1: Signaling pathway of **AM-92016 hydrochloride**'s effect on cardiac myocyte repolarization.

Personal Protective Equipment (PPE)

Due to the uncharacterized toxicological profile of **AM-92016 hydrochloride**, a comprehensive PPE strategy is mandatory to prevent exposure.

| PPE Category | Specification | Rationale |
|--------------------------|---|--|
| Eye Protection | Chemical safety goggles or a face shield. | Protects against splashes and airborne particles. |
| Hand Protection | Compatible chemical-resistant gloves (e.g., nitrile rubber). Double gloving is recommended. | Provides a barrier against skin contact. Double gloving offers additional protection in case of a breach in the outer glove. |
| Skin and Body Protection | Laboratory coat, long-sleeved clothing, and closed-toe shoes. An apron or coveralls may be necessary for larger quantities or when there is a potential for splashing. | Minimizes skin exposure. |
| Respiratory Protection | For operations that may generate dust or aerosols (e.g., weighing, preparing stock solutions), a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95 or higher) is recommended. All respiratory protection should be used in the context of a comprehensive respiratory protection program. | Prevents inhalation of the compound. |

Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize the risk of exposure.

Engineering Controls

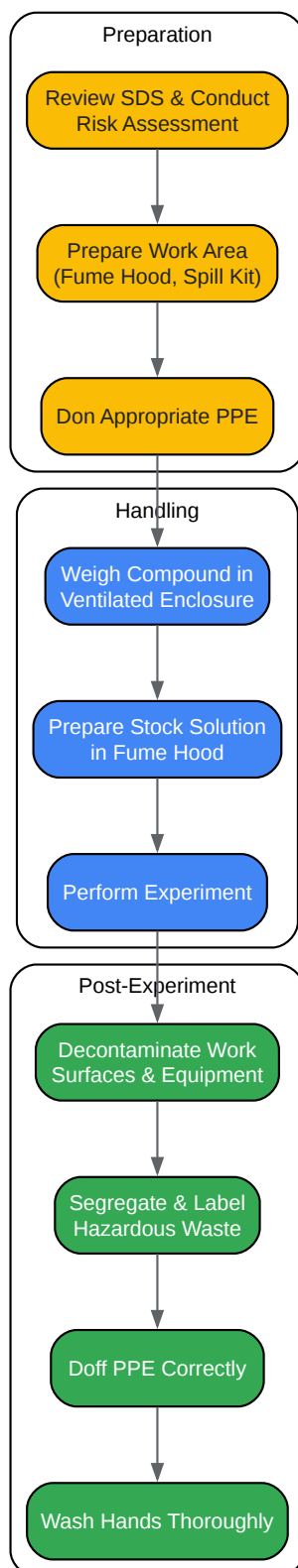
- Primary Containment: All work with solid **AM-92016 hydrochloride** should be conducted in a certified chemical fume hood, a ventilated balance enclosure, or a glove box.
- Secondary Containment: Use of secondary containers (e.g., a beaker or tray) is recommended to contain spills.

General Handling Practices

- Avoid Dust Formation: Handle the solid compound carefully to avoid generating dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.

Storage

- Short-term: Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.
- Long-term: Adhere to the manufacturer's recommendations, which is typically -20°C for long-term storage.
- Incompatibilities: Keep away from strong oxidizing agents.



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Figure 2: Logical workflow for the safe handling of **AM-92016 hydrochloride**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

| Situation | Procedure |
|--------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Skin Contact | Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops. |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |
| Spill | Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. |

Experimental Protocols: A Representative Example

While specific, detailed published protocols for **AM-92016 hydrochloride** are not readily available, the following represents a generalized protocol for studying the effect of a potassium channel blocker on isolated cardiac myocytes using the patch-clamp technique. This should be adapted based on the specific experimental goals and laboratory safety protocols.

Objective

To characterize the inhibitory effect of **AM-92016 hydrochloride** on the delayed rectifier potassium current (IK) in isolated ventricular myocytes.

Materials

- Isolated ventricular myocytes
- External solution (e.g., Tyrode's solution)
- Internal solution (pipette solution)
- **AM-92016 hydrochloride** stock solution (e.g., 10 mM in DMSO)
- Patch-clamp rig (amplifier, micromanipulator, perfusion system, data acquisition system)
- Borosilicate glass capillaries for patch pipettes

Methodology

- Cell Preparation: Isolate ventricular myocytes from an appropriate animal model using established enzymatic digestion protocols.
- Solution Preparation: Prepare and filter all external and internal solutions. Prepare working concentrations of **AM-92016 hydrochloride** by diluting the stock solution in the external solution on the day of the experiment.
- Pipette Fabrication: Pull patch pipettes from borosilicate glass capillaries to a resistance of 2-4 MΩ when filled with the internal solution.
- Whole-Cell Configuration:
 - Obtain a gigaohm seal between the patch pipette and a single myocyte.
 - Rupture the cell membrane to achieve the whole-cell configuration.
- Data Acquisition:

- Clamp the cell membrane potential at a holding potential of -80 mV.
- Apply a series of depolarizing voltage steps to elicit IK.
- Record baseline currents in the absence of the drug.
- Perfuse the cell with the external solution containing the desired concentration of **AM-92016 hydrochloride** and record the currents.
- Perform a washout by perfusing with the drug-free external solution.
- Data Analysis:
 - Measure the peak IK amplitude at each voltage step before, during, and after drug application.
 - Calculate the percentage of current inhibition at each concentration of **AM-92016 hydrochloride**.
 - Construct a concentration-response curve to determine the IC₅₀ of the compound.

Waste Disposal

All waste contaminated with **AM-92016 hydrochloride**, including unused compound, empty containers, contaminated PPE, and experimental materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this material down the drain or in the regular trash.

Conclusion

AM-92016 hydrochloride is a valuable research tool with significant potential for cardiovascular and neurological research. However, the lack of comprehensive toxicological data mandates a highly cautious and systematic approach to its handling. By adhering to the principles of risk assessment, utilizing appropriate engineering controls and personal protective equipment, and following established safe handling procedures, researchers can minimize the risks associated with this potent compound and ensure a safe laboratory environment.

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References

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